

Introduction: Navigating the Chemistry and Safety of a Key Building Block

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Compound of Interest

Compound Name: (3-Chloro-2,4-dimethoxyphenyl)boronic acid

CAS No.: 750585-61-6

Cat. No.: B2522582

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(3-Chloro-2,4-dimethoxyphenyl)boronic acid is a substituted arylboronic acid, a class of compounds that has become indispensable in modern organic synthesis. Its utility, primarily as a coupling partner in palladium-catalyzed cross-coupling reactions like the Suzuki-Miyaura reaction, allows for the efficient formation of carbon-carbon bonds. This capability makes it a valuable building block for synthesizing complex molecules in pharmaceuticals, agrochemicals, and materials science.

However, the reactivity that makes this compound a powerful synthetic tool also necessitates a thorough understanding of its potential hazards. This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the safety considerations, handling protocols, and emergency procedures associated with **(3-Chloro-2,4-dimethoxyphenyl)boronic acid**. By grounding our procedures in a clear understanding of the material's properties, we can ensure its safe and effective use in the laboratory. This document moves beyond a simple recitation of safety data sheet (SDS) points, offering a practical, in-depth perspective rooted in established laboratory safety principles and data from structurally related compounds.

Section 1: Compound Identification and Physicochemical Properties

A precise understanding of a chemical's identity and physical properties is the foundation of its safe handling. These data inform storage conditions, predict its behavior under various laboratory conditions, and are critical for risk assessment.

Property	Data	Source
Chemical Name	(3-Chloro-2,4-dimethoxyphenyl)boronic acid	N/A
CAS Number	944129-05-9	[1]
Molecular Formula	C ₈ H ₁₀ BClO ₄	[2]
Molecular Weight	216.43 g/mol	[2]
Physical Form	Solid	[2]
Melting Point	Data not available; however, similar compounds like 3-Chloro-4-methoxyphenylboronic acid have a melting point of 238-242 °C.	N/A
Solubility	While specific data is unavailable, related compounds like 3,4-Dimethoxyphenylboronic acid have a water solubility of 25 g/L.[3]	N/A
Incompatible Materials	Strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[3][4]	N/A

Section 2: Hazard Identification and GHS Classification

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals and data from analogous substituted phenylboronic acids, **(3-Chloro-2,4-dimethoxyphenyl)boronic acid** should be handled as a hazardous substance. The primary risks are associated with irritation to the skin, eyes, and respiratory system.

GHS Classification	Hazard Statement	GHS Pictogram	Precautionary Codes
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed.[2]	GHS07 (Exclamation Mark)	P264, P270, P301+P312, P330, P501
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation.[3][5]	GHS07 (Exclamation Mark)	P264, P280, P302+P352, P332+P313, P362+P364
Serious Eye Damage/Irritation (Category 2)	H319: Causes serious eye irritation.[3][5]	GHS07 (Exclamation Mark)	P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation.[5]	GHS07 (Exclamation Mark)	P261, P271, P304+P340, P312, P403+P233, P405

Note: The GHS classification is inferred from structurally similar compounds. Always consult the specific Safety Data Sheet provided by the supplier.

Section 3: Risk Mitigation and Safe Handling Protocols

A proactive approach to risk mitigation involves a combination of engineering controls, appropriate personal protective equipment (PPE), and standardized handling procedures. The causality behind these protocols is to minimize all potential routes of exposure—inhalation, dermal contact, and ingestion.

Engineering Controls & Personal Protective Equipment (PPE)

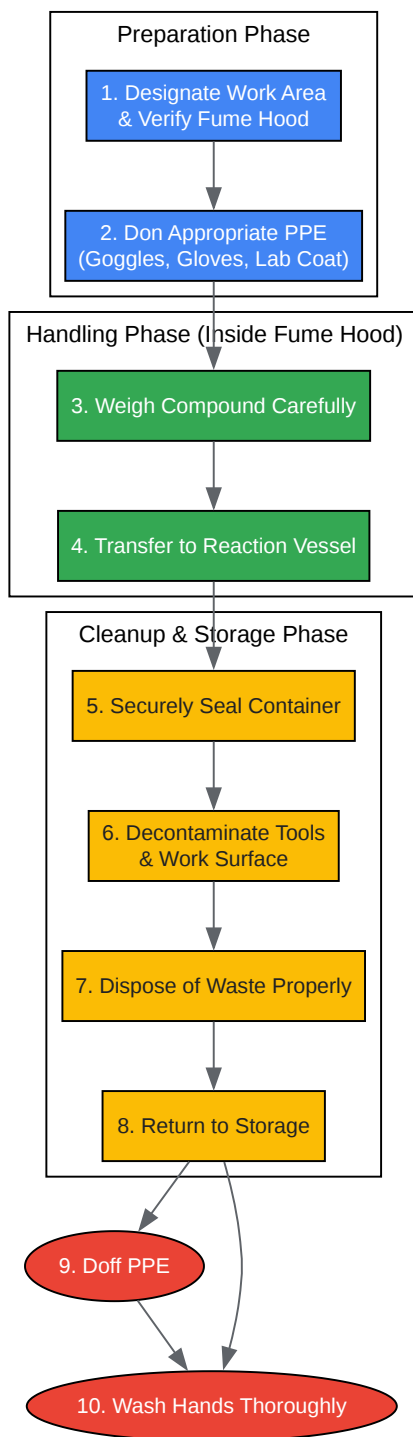
- Primary Engineering Control: All manipulations of solid **(3-Chloro-2,4-dimethoxyphenyl)boronic acid** that could generate dust, such as weighing or transferring, must be performed inside a certified chemical fume hood. This prevents inhalation of airborne particles.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 (EU) or OSHA's 29 CFR 1910.133 standards.[3] Standard safety glasses do not provide a sufficient seal.
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.[6] Gloves must be inspected for integrity before use and changed immediately if contaminated.
 - Respiratory Protection: For situations where a fume hood is not available or during a large spill cleanup, a respirator with an appropriate particulate filter (e.g., N95 or P2/P3) may be necessary.[4]

Step-by-Step Solid Handling Protocol

- Preparation: Cordon off the work area. Ensure the chemical fume hood is operational and the sash is at the appropriate working height. Assemble all necessary equipment (spatulas, weigh boats, glassware) within the hood.
- Don PPE: Put on a lab coat, chemical safety goggles, and appropriate gloves.
- Transfer: Retrieve the container from its storage location. Inside the fume hood, carefully open the container. Use a clean spatula to transfer the desired amount of the solid to a tared weigh boat or directly into the reaction vessel.

- **Avoid Dust Generation:** Perform all transfers slowly and deliberately to minimize the creation of airborne dust. Do not "drop" or "pour" the solid from a height.
- **Secure and Clean:** Securely close the main container.^[3] Clean any residual solid from the spatula and work surface using a cloth lightly dampened with an appropriate solvent (e.g., isopropanol), and dispose of it as hazardous waste.
- **Doffing PPE:** Remove gloves using the proper technique to avoid skin contact, followed by the lab coat and goggles. Wash hands thoroughly with soap and water.^[7]

Workflow: Safe Handling of (3-Chloro-2,4-dimethoxyphenyl)boronic acid



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Caption: Safe handling workflow for solid arylboronic acids.

Section 4: Emergency Procedures

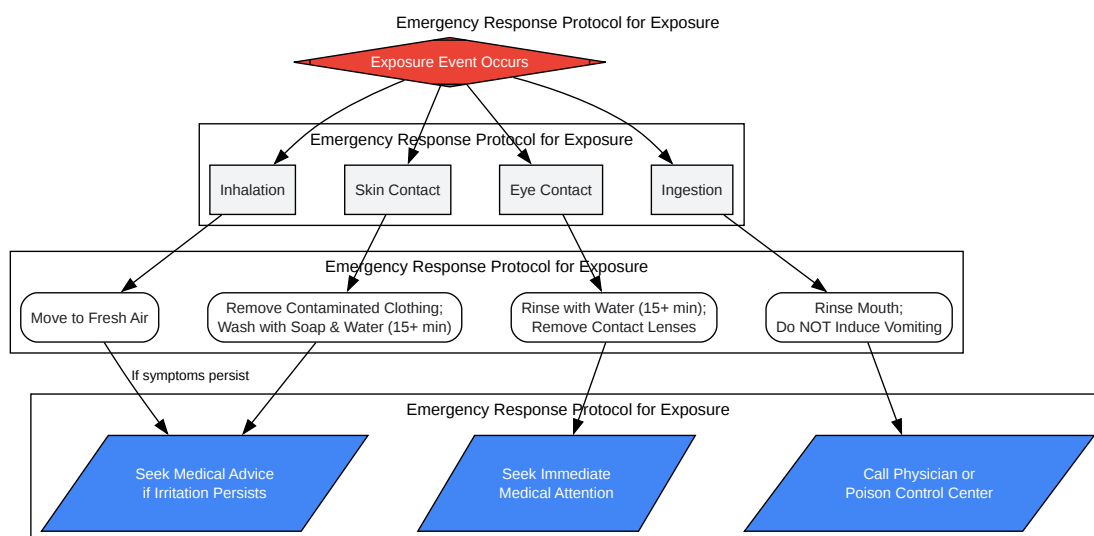
In the event of an exposure or spill, a rapid and informed response is crucial to minimizing harm.

First-Aid Measures

- **Inhalation:** If dust is inhaled, immediately move the affected person to fresh air.[3] If breathing is difficult or if symptoms like coughing or wheezing persist, seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[3] If skin irritation occurs or persists, get medical advice.[7]
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth thoroughly with water.[7] Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[7]

Spill Response

- **Small Spill:** For a small spill contained within a fume hood, carefully sweep up the solid material, avoiding dust generation. Place it in a sealed, labeled container for hazardous waste disposal. Clean the area with a damp cloth.
- **Large Spill:** Evacuate the immediate area. Prevent unnecessary entry.[7] Wear appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material to prevent dust from becoming airborne. Collect the material into a suitable container for disposal.[8] Ensure the area is well-ventilated during cleanup.



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Caption: Decision-making workflow for first-aid response.

Section 5: Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][9] The rationale for requiring a dry environment is to prevent hydrolysis and the potential for boronic acids to dehydrate and form cyclic anhydrides known as boroxines. Keep away from incompatible materials such as strong oxidizing agents.[8]

- Disposal: All waste material, including empty containers and contaminated cleaning materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[10] Do not allow the product to enter drains or waterways.[11]

Section 6: Toxicological Profile (Inferred)

While specific toxicological data for **(3-Chloro-2,4-dimethoxyphenyl)boronic acid** is not readily available, the toxicological profile can be inferred from its GHS classification, which is based on data from analogous compounds.

- Acute Effects: The primary acute effects are irritation. Inhalation of dust can irritate the respiratory tract, leading to coughing and shortness of breath.[5] Direct contact causes irritation to the skin and can cause serious irritation to the eyes.[3] Ingestion is expected to be harmful.[2]
- Chronic Effects: No information was found regarding the long-term or carcinogenic effects of this specific compound. However, as with any laboratory chemical, chronic exposure should be avoided by adhering to the handling protocols outlined in this guide. Some boric acid compounds, in general, are classified with reproductive toxicity, but this is not consistently noted for more complex arylboronic acids.[12][13]

Conclusion

(3-Chloro-2,4-dimethoxyphenyl)boronic acid is a valuable reagent whose utility in synthetic chemistry is clear. Its potential hazards—primarily as an irritant and a substance harmful upon ingestion—are manageable through a disciplined and informed approach to laboratory safety. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to established protocols for handling, storage, and disposal, researchers can confidently and safely leverage the synthetic power of this compound. The foundation of laboratory safety is not the avoidance of useful reagents but the thorough understanding and mitigation of their associated risks.

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